

Dimethyl 5-aminoisophthalate melting point and boiling point

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An In-depth Technical Guide to the Physicochemical Properties of **Dimethyl 5-Aminoisophthalate**

This technical guide provides a comprehensive overview of the melting and boiling points of **dimethyl 5-aminoisophthalate** (CAS No. 99-27-4), including detailed experimental protocols for its synthesis and characterization. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Physicochemical Properties

Dimethyl 5-aminoisophthalate is an organic intermediate used in the synthesis of various compounds in the agrochemical, pharmaceutical, and dyestuff industries.^{[1][2]} Its physical state is typically a white to light yellow crystalline powder.^{[3][4][5]}

Data Presentation

The key physical properties of **dimethyl 5-aminoisophthalate** are summarized in the table below for quick reference.

Property	Value	Source
Melting Point	178-181 °C	[1] [6] [7] [8]
176.5-182.5 °C	[3]	
Boiling Point	366.6 °C at 760 mmHg	[6]
Density	1.248 g/cm³ (Predicted)	[1] [6]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[2] [3] [6]
Molecular Weight	209.20 g/mol	[9]
Solubility	Soluble in Chloroform	[1] [2]

Experimental Protocols

Precise determination of the physicochemical properties of a compound requires pure material and standardized analytical methods. The following sections detail the experimental procedures for the synthesis and analysis of **dimethyl 5-aminoisophthalate**.

Synthesis via Hydrogenation

A common method for synthesizing **dimethyl 5-aminoisophthalate** is through the catalytic hydrogenation of dimethyl 5-nitroisophthalate.[\[1\]](#)

Procedure:

- A PTFE-lined stainless steel autoclave equipped with a manometer and a magnetic stirrer is charged with 0.5 mmol of dimethyl 5-nitroisophthalate, 15 mol% of a Co/C-N-X catalyst, 100 μ L of n-hexadecane (as an internal standard), and 2 mL of a suitable solvent.[\[1\]](#)
- The autoclave is sealed and purged multiple times with hydrogen gas to ensure the removal of all air.[\[1\]](#)
- The reaction mixture is heated to the desired temperature.[\[1\]](#)
- Once the target temperature is reached, the hydrogen pressure is adjusted to 1 MPa.[\[1\]](#)

- The reaction is initiated by starting the magnetic stirrer, typically at a speed of 600 rpm.[1]
- The reaction is monitored until completion.[1]

Product Isolation and Analysis

Upon completion of the synthesis reaction, the product must be isolated and its identity and purity confirmed.

Procedure:

- Catalyst Separation: The autoclave is cooled, and the reaction mixture is transferred to a centrifuge tube. The solid catalyst is separated from the liquid product solution via centrifugation.[1]
- Structural and Quantitative Analysis: The supernatant, containing the final product, is analyzed to confirm its structure and determine its purity. This is typically performed using gas chromatography-mass spectrometry (GC-MS).[1] A DB-WAX capillary column (0.25 mm × 30 m) is often employed for the separation.[1]

Purity and Identity Confirmation Methods

In addition to GC-MS, several other analytical techniques are used to verify the identity and purity of **dimethyl 5-aminoisophthalate**, ensuring the accuracy of measured physical properties like melting point.

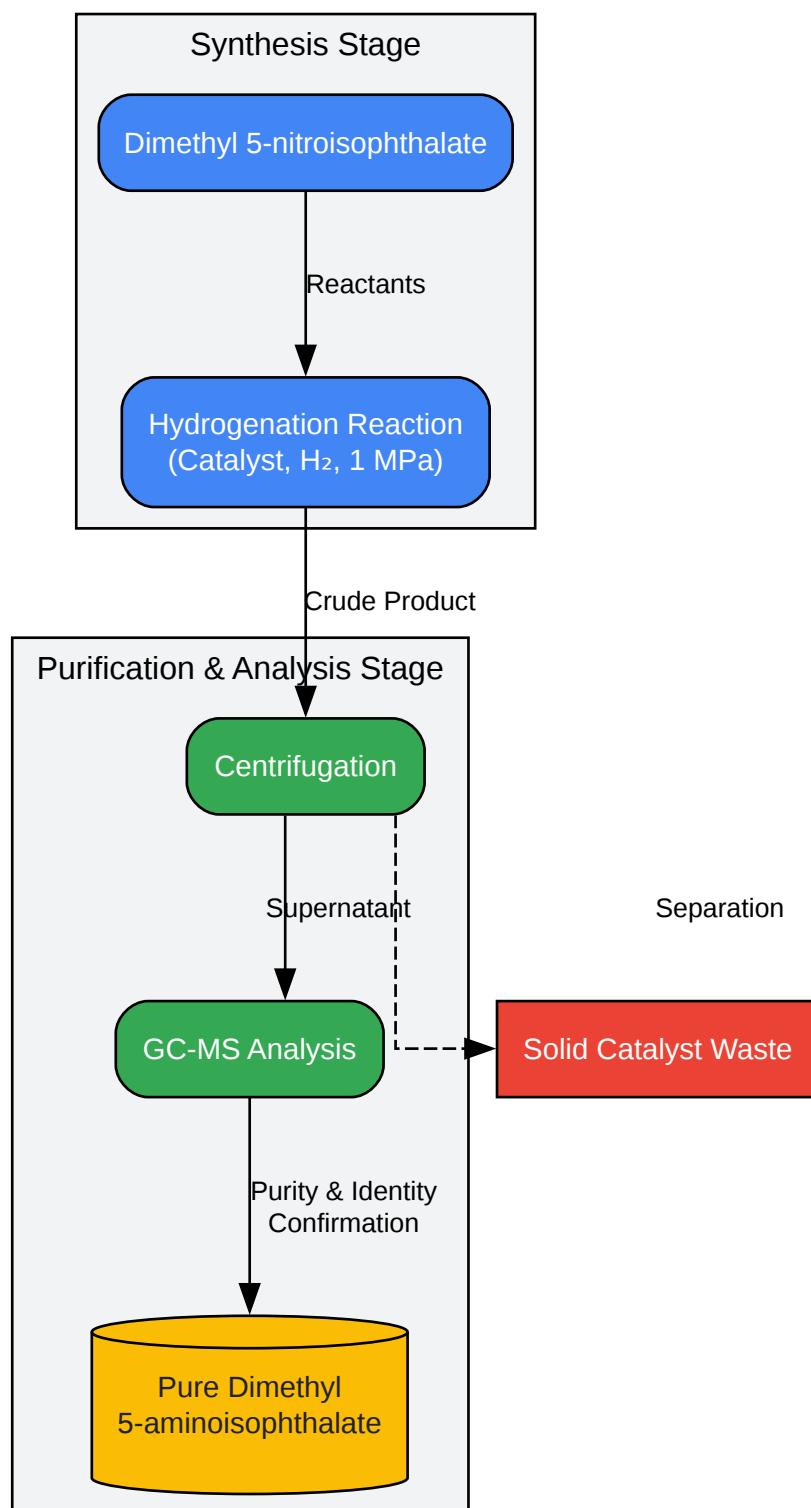
- Melting Point Determination: The melting point is measured using a standard melting point apparatus, with the range recorded from the onset to the complete liquefaction of the crystalline solid.[3]
- Gas Chromatography (GC): A quantitative analysis to determine the assay, with purity levels typically expected to be $\geq 97.5\%$.[3]
- Non-aqueous Acid-base Titration: This method is used to determine the assay of the amine functional group, with an expected range of $\geq 97.5\%$ to $\leq 102.5\%$.[3]
- Fourier-Transform Infrared Spectroscopy (FTIR): Used for structural identification by comparing the compound's infrared spectrum to a reference standard to confirm the

presence of characteristic functional groups.[3]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra provide detailed information about the molecular structure, confirming the arrangement of atoms within the molecule.[6]

Visualized Workflow

The following diagram illustrates the general workflow for the synthesis and analysis of **dimethyl 5-aminoisophthalate**.

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Caption: Synthesis and analysis workflow for **dimethyl 5-aminoisophthalate**.

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